

Application Note: Determination of Prochloraz Residue in Mushrooms using the QuEChERS Method

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Compound of Interest

Compound Name: Prochloraz

Cat. No.: B1679089

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Introduction

Prochloraz is an imidazole fungicide widely used in the cultivation of mushrooms to control fungal diseases.[1][2][3] Monitoring its residue levels is crucial to ensure consumer safety and compliance with regulatory limits. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method has emerged as a streamlined and efficient sample preparation technique for the extraction of pesticide residues from various food matrices, including mushrooms.[4][5] This application note provides a detailed protocol for the extraction of **prochloraz** from mushroom samples using a modified QuEChERS method, followed by analysis.

Principle

The QuEChERS method involves a two-step process: an initial extraction and partitioning step followed by a dispersive solid-phase extraction (dSPE) cleanup.[6][7] First, the homogenized mushroom sample is extracted with acetonitrile. The addition of salts creates a phase separation, partitioning the **prochloraz** into the acetonitrile layer. Subsequently, an aliquot of the extract is subjected to dSPE cleanup using a combination of sorbents to remove interfering matrix components such as pigments, lipids, and sugars before instrumental analysis.[6]

Quantitative Data Summary

The following table summarizes the performance data for the QuEChERS method for **prochloraz** extraction in mushrooms as reported in various studies.

Analytical Method	Spiking Level (mg/kg)	Recovery Rate (%)	Limit of Detection (LOD) (mg/kg)	Limit of Quantification (LOQ) (mg/kg)	Reference
HPLC-UV	Not Specified	97–99	0.01	0.05	[1][2][3][8]
GC-ECD	0.250	100.6 ± 1.6	0.0159	0.0529	[4]
GC-ECD	1.000	105.6 ± 3.9	0.0159	0.0529	[4]

Experimental Protocols

1. Materials and Reagents

- Sample: Fresh or cultivated mushrooms (e.g., *Agaricus bisporus*)
- Solvent: Acetonitrile (HPLC grade)
- Reagents: 5% (v/v) Formic acid in acetonitrile
- QuEChERS Extraction Salts (EN 15662): 4 g Magnesium Sulfate (anhydrous), 1 g Sodium Chloride, 1 g Trisodium Citrate Dihydrate, 0.5 g Disodium Citrate Sesquihydrate.
- QuEChERS dSPE Cleanup Tube: 150 mg Primary Secondary Amine (PSA), 900 mg Magnesium Sulfate (anhydrous) in a 15 mL centrifuge tube.
- Equipment: High-speed homogenizer, 50 mL and 15 mL centrifuge tubes, centrifuge, vortex mixer, analytical balance.

2. Sample Preparation

- Homogenize a representative portion of the mushroom sample using a high-speed blender or food processor to achieve a uniform pulp.

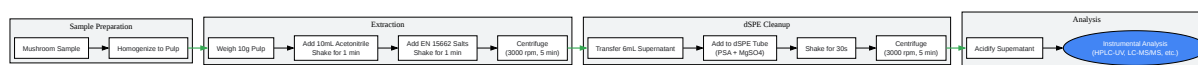
3. Extraction Procedure (Modified EN 15662)

- Weigh 10 g of the homogenized mushroom pulp into a 50 mL centrifuge tube.[1][3]
- Add 10 mL of acetonitrile to the tube.[1][3]
- Cap the tube and shake vigorously for 1 minute.[1][3]
- Add the QuEChERS EN 15662 extraction salt mixture to the tube.[1][2][3]
- Immediately cap and shake vigorously for 1 minute.[1][3]
- Centrifuge the tube at 3,000 rpm for 5 minutes.[1][2][3]

4. Dispersive Solid-Phase Extraction (dSPE) Cleanup

- Transfer 6 mL of the supernatant (acetonitrile layer) into a 15 mL dSPE cleanup tube containing PSA and anhydrous magnesium sulfate.[1][2][3]
- Cap the tube and shake vigorously for 30 seconds.[1][3]
- Centrifuge at 3,000 rpm for 5 minutes.[1][2][3]
- Take a 3 mL aliquot of the cleaned supernatant and add 30 μ L of 5% v/v formic acid in acetonitrile.[2]
- The sample is now ready for instrumental analysis (e.g., HPLC-UV or LC-MS/MS).

Visualizations



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Caption: Workflow for **Prochloraz** Extraction from Mushrooms using QuEChERS.

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